

Safeguarding Your Research: A Comprehensive Guide to Handling Ornidazole-13C2,15N2

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Compound of Interest

Compound Name: Ornidazole-13C2,15N2

Cat. No.: B15621826

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Ornidazole-13C2,15N2**, a crucial isotopically labeled compound in pharmaceutical research.

This document outlines the necessary personal protective equipment (PPE), step-by-step operational procedures, and compliant disposal plans to maintain a safe laboratory environment and ensure the integrity of your research.

Personal Protective Equipment (PPE)

When handling **Ornidazole-13C2,15N2**, a comprehensive approach to personal protection is critical. The following PPE is required to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US) standards to prevent eye contact with dust or splashes.[1][2]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile)	Gloves must be inspected before use. The quality of the gloves should be chosen based on the specific workplace concentration and quantity of the hazardous substance.[1][3]
Body Protection	Impervious clothing, such as a lab coat or long-sleeved clothing	To prevent skin contact.[4][5] For large-scale operations or in case of a spill, fire/flame resistant clothing may be necessary.[1][2]
Respiratory Protection	Generally not required under normal use with adequate ventilation.	In case of inadequate ventilation, dust formation, or exceeded exposure limits, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[1][3][4]

Operational Plan: From Receipt to Use

A systematic workflow is essential for the safe handling of **Ornidazole-13C2,15N2**.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated place, away from incompatible materials.[1][2]

- Keep the container tightly closed to prevent contamination and exposure.[3][4]
- The recommended storage temperature is typically room temperature, though some suppliers may recommend -20°C.[4][6] Always refer to the supplier's specific instructions.

Handling and Preparation

- All handling should be conducted in a well-ventilated area.[1][2] The use of a chemical fume hood or local exhaust ventilation is strongly recommended, especially when handling the powder form.[3]
- Avoid the formation of dust and aerosols.[1][2][4]
- Do not eat, drink, or smoke in the handling area.[7]
- Wash hands thoroughly after handling the compound.[1][7]

Disposal Plan

Proper disposal of **Ornidazole-13C2,15N2** and its containers is crucial to prevent environmental contamination and comply with regulations.

- Waste Classification: This material and its container must be disposed of as hazardous waste.[3]
- Disposal Method: The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Environmental Precautions: Do not allow the substance to enter drains, surface water, or soil.[2][3][4] Prevent further leakage or spillage if it is safe to do so.[1][2]
- Container Disposal: Empty containers should be treated as hazardous waste and disposed of through an approved waste disposal plant.[7]

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

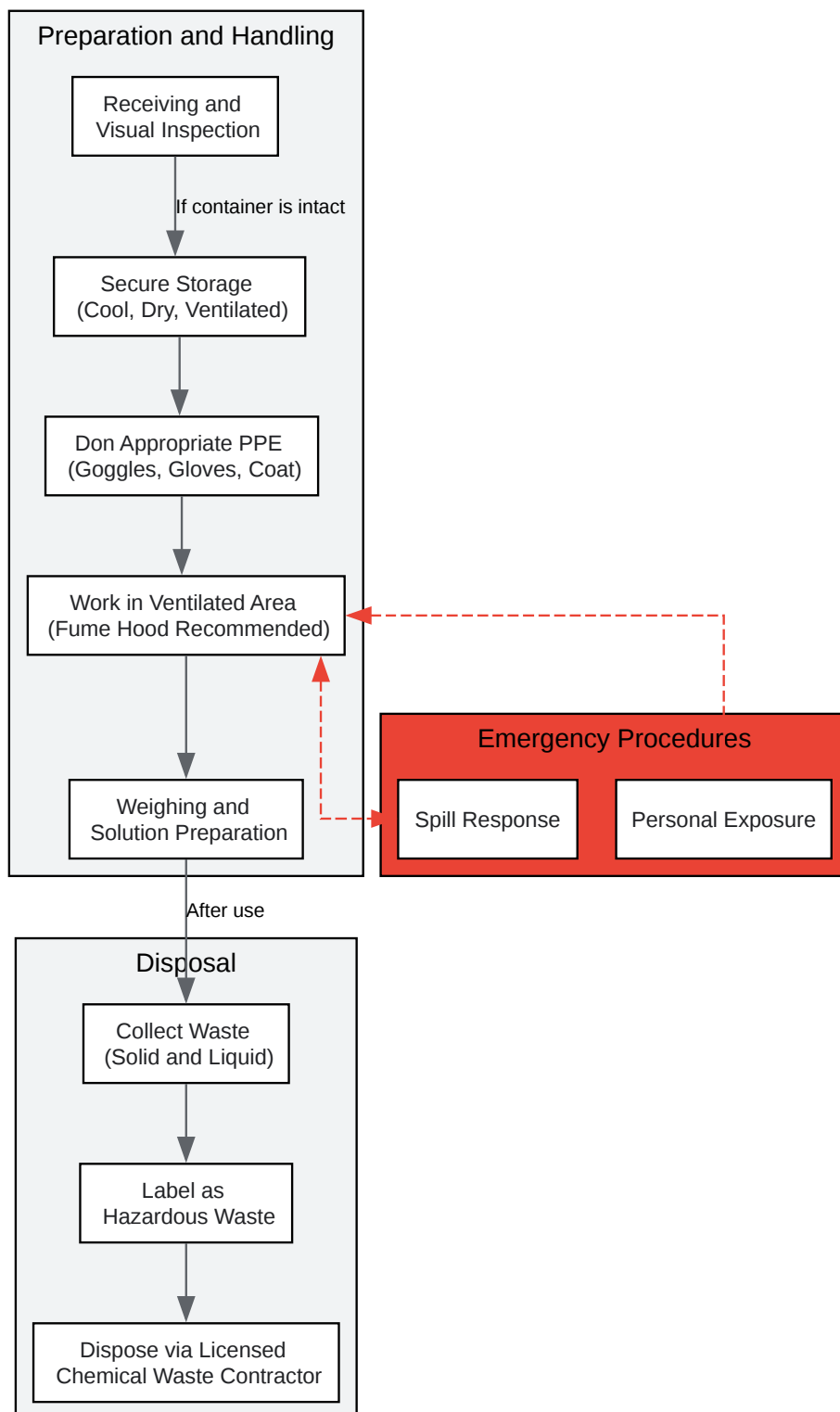
Incident	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids apart.[3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[3]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water.[3] If skin irritation persists, consult a physician.[8]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[3] Seek medical attention if symptoms occur.[8]
Ingestion	Rinse mouth with water.[3] Do NOT induce vomiting.[3] Never give anything by mouth to an unconscious person.[1][3] Call a poison center or doctor immediately.[7][9]
Spill	Use personal protective equipment.[3][4] Avoid dust formation.[1][2] Sweep up the spilled material and place it in a suitable, closed container for disposal.[5][8] Ensure adequate ventilation.[1][2][4]

Chemical and Physical Properties

Property	Value
Molecular Formula	$^{13}\text{C}_2^{15}\text{N}_2\text{C}_5\text{H}_{10}\text{ClNO}_3$
Molecular Weight	223.60 g/mol [3]
Appearance	White to light yellow solid[5]
Melting Point	84 - 86 °C[5]
Acute Toxicity (Oral)	LD50 = 1139 mg/kg (ATE)[3]

Below is a logical workflow for the safe handling of **Ornidazole-13C2,15N2**.

Safe Handling and Disposal Workflow for Ornidazole-13C2,15N2



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Caption: Workflow for safe handling and disposal of **Ornidazole-13C2,15N2**.

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